Spectroscopic Characterization of 3-Cyanostyrene: A Technical Guide

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Compound of Interest

Compound Name:	*3-Ethenylbenzonitrile*
CAS No.:	*5338-96-5*
Cat. No.:	*B1266556*

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Introduction

3-Cyanostyrene, also known as 3-vinylbenzonitrile, is an aromatic organic compound with the chemical formula C_9H_7N. Its structure, featuring a vinyl group and a nitrile group attached to a benzene ring at the meta position, makes it a valuable monomer for the synthesis of specialty polymers and a versatile building block in organic synthesis. The unique electronic properties arising from the interplay between the electron-withdrawing nitrile group and the conjugated vinyl system make its derivatives of interest in materials science and drug development.

A thorough understanding of the molecular structure and purity of 3-cyanostyrene is paramount for its application in research and industry. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide a detailed fingerprint of the molecule. This guide offers an in-depth analysis of the spectroscopic data of 3-cyanostyrene, providing insights for researchers, scientists, and drug development professionals. While experimental spectra for 3-cyanostyrene were not directly retrievable from the Spectral Database for Organic Compounds (SDBS) during the preparation of this guide, a comprehensive analysis is presented based on established spectroscopic principles, theoretical predictions, and comparative data from related compounds where available.

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^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (^{1}H NMR) spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment, connectivity, and number of different types of protons.

Predicted ^{1}H NMR Spectrum of 3-Cyanostyrene

The ^{1}H NMR spectrum of 3-cyanostyrene is predicted to exhibit a complex pattern of signals in the aromatic and vinylic regions. The protons on the benzene ring will show splitting patterns characteristic of a 1,3-disubstituted system, while the vinyl protons will appear as a distinct set of signals with characteristic cis, trans, and geminal coupling constants. The electron-withdrawing nature of the nitrile group will generally lead to a downfield shift of the aromatic protons.

Table 1: Predicted ^{1}H NMR Chemical Shifts and Splitting Patterns for 3-Cyanostyrene

Proton Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)
H_2	7.7 - 7.8	s (or narrow t)	
H_4	7.6 - 7.7	ddd	J ≈ 7.8, 1.5, 1.2
H_5	7.4 - 7.5	t	J ≈ 7.8
H_6	7.5 - 7.6	dt	J ≈ 7.8, 1.2
H_7 (vinyl)	6.7 - 6.8	dd	J ≈ 17.6, 10.9
H_8 (vinyl, trans)	5.8 - 5.9	d	J ≈ 17.6
$H_{8'}$ (vinyl, cis)	5.4 - 5.5	d	J ≈ 10.9

Note: Predicted values are based on standard substituent effects and may vary depending on the solvent and experimental conditions.

Interpretation of the Predicted ^{1}H NMR Spectrum

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The aromatic region is expected to show four distinct signals for the four protons on the benzene ring. The proton at the 2-position (H_2), situated between the two substituents, is predicted to be the most downfield and may appear as a singlet or a narrow triplet due to small meta couplings. The remaining aromatic protons (H_4, H_5, and H_6) will exhibit complex splitting patterns due to ortho and meta couplings.

The vinyl group will give rise to three signals:

- H_7: The proton attached to the same carbon as the aromatic ring will appear as a doublet of doublets (dd) due to coupling with the two other vinyl protons (H_8 and H_8').
- H_8 and H_8': These two geminal protons are diastereotopic and will have different chemical shifts. They will each appear as a doublet, one with a large coupling constant ($J \approx 17.6$ Hz) characteristic of a trans relationship to H_7, and the other with a smaller coupling constant ($J \approx 10.9$ Hz) indicative of a cis relationship.

Experimental Protocol for ^{1}H NMR Spectroscopy

The following is a generalized protocol for obtaining a ^{1}H NMR spectrum of a liquid sample like 3-cyanostyrene.

Materials:

- 3-Cyanostyrene sample (5-20 mg)
- Deuterated NMR solvent (e.g., $CDCl_3$, DMSO-d_6)
- NMR tube and cap
- Pipette
- Vortex mixer

Procedure:

- Sample Preparation: Accurately weigh 5-20 mg of 3-cyanostyrene and dissolve it in approximately 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry vial.

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- Transfer to NMR Tube: Using a pipette, transfer the solution to a clean NMR tube.
- Homogenization: Cap the NMR tube and gently vortex to ensure a homogeneous solution.
- Instrument Setup:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Tune and match the probe for the ^{1}H frequency.
- Data Acquisition:
  - Set the appropriate spectral width, acquisition time, and number of scans.
  - Acquire the free induction decay (FID) data.
- Data Processing:
  - Apply a Fourier transform to the FID to obtain the spectrum.
  - Phase the spectrum and perform baseline correction.
  - Reference the spectrum using the residual solvent peak or an internal standard (e.g., TMS).
  - Integrate the signals and pick the peaks to determine chemical shifts and coupling constants.

Visualization of ^{1}H-^{1}H Coupling Network

Caption: Predicted ^{1}H-^{1}H spin-spin coupling network in 3-cyanostyrene.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

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Carbon-13 NMR (^{13}C NMR) spectroscopy provides information about the carbon skeleton of a molecule. In a standard proton-decoupled ^{13}C NMR spectrum, each unique carbon atom gives a single peak, allowing for the determination of the number of different carbon environments.

Predicted ^{13}C NMR Spectrum of 3-Cyanostyrene

3-Cyanostyrene has nine carbon atoms, all of which are in unique chemical environments and are therefore expected to produce nine distinct signals in the ^{13}C NMR spectrum. The chemical shifts are influenced by the hybridization of the carbon atoms and the electronic effects of the substituents.

Table 2: Predicted ^{13}C NMR Chemical Shifts for 3-Cyanostyrene

Carbon Label	Predicted Chemical Shift (δ, ppm)
C_1 (ipso-vinyl)	~138
C_2	~130
C_3 (ipso-cyano)	~113
C_4	~133
C_5	~129
C_6	~132
C_7 (vinyl)	~136
C_8 (vinyl)	~117
C_9 (nitrile)	~119

Note: Predicted values are based on standard substituent effects and may vary depending on the solvent and experimental conditions.

Interpretation of the Predicted ^{13}C NMR Spectrum

The aromatic region is expected to show six signals, one for each of the six carbons of the benzene ring. The ipso-carbons (C_1 and C_3) directly attached to the substituents will have their chemical shifts significantly affected. The carbon of the nitrile group (C_9) will appear in the

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characteristic region for nitriles. The two vinyl carbons (C_7 and C_8) will have distinct chemical shifts, with the terminal CH_2 carbon (C_8) being more upfield.

Experimental Protocol for ^{13}C NMR Spectroscopy

The protocol for ^{13}C NMR is similar to that for ^{1}H NMR, with the main differences being the need for a higher sample concentration and a longer acquisition time due to the low natural abundance of the ^{13}C isotope (1.1%).

Procedure Modifications for ^{13}C NMR:

- Sample Concentration: Use a higher concentration of the sample (20-50 mg in 0.6-0.7 mL of solvent).
- Acquisition Parameters: A larger number of scans is typically required to achieve a good signal-to-noise ratio. A proton-decoupling pulse sequence is used to simplify the spectrum to single peaks for each carbon.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the excitation of molecular vibrations. It is an excellent technique for identifying the presence of specific functional groups.

Expected Characteristic IR Absorptions for 3-Cyanostyrene

The IR spectrum of 3-cyanostyrene is expected to show characteristic absorption bands corresponding to the nitrile, vinyl, and aromatic functionalities.

Table 3: Predicted Characteristic IR Absorption Bands for 3-Cyanostyrene

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Vibrational Mode	Expected Frequency (cm^{-1})	Intensity
C≡N stretch	2220 - 2240	Strong
C=C stretch (vinyl)	~1630	Medium
C=C stretch (aromatic)	1600 - 1450	Medium to Weak
=C-H stretch (vinyl & aromatic)	3100 - 3000	Medium
C-H out-of-plane bend (vinyl)	990 and 910	Strong
C-H out-of-plane bend (aromatic)	900 - 675	Strong

Interpretation of the Expected IR Spectrum

The most prominent and diagnostic peak in the IR spectrum of 3-cyanostyrene will be the strong absorption due to the C≡N stretching vibration. The presence of the vinyl group will be confirmed by the C=C stretch and the strong out-of-plane C-H bending bands. The aromatic ring will give rise to characteristic C=C stretching bands and C-H stretching and bending vibrations.

Experimental Protocol for FT-IR Spectroscopy of a Liquid Sample

Method: Attenuated Total Reflectance (ATR)

ATR is a convenient method for analyzing liquid samples with minimal sample preparation.

Procedure:

- Background Spectrum: Ensure the ATR crystal is clean. Record a background spectrum of the empty ATR accessory.
- Sample Application: Place a small drop of 3-cyanostyrene onto the center of the ATR crystal.
- Data Acquisition: Acquire the sample spectrum.

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- Data Processing: The instrument's software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft tissue.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight and elemental composition of a compound and can be used to deduce its structure by analyzing the fragmentation patterns.

Predicted Mass Spectrum of 3-Cyanostyrene

The molecular formula of 3-cyanostyrene is C_9H_7N, and its molecular weight is approximately 129.16 g/mol . In an electron ionization (EI) mass spectrum, the molecular ion peak ($M^{+\cdot}$) is expected at m/z 129.

Plausible Fragmentation Pathway

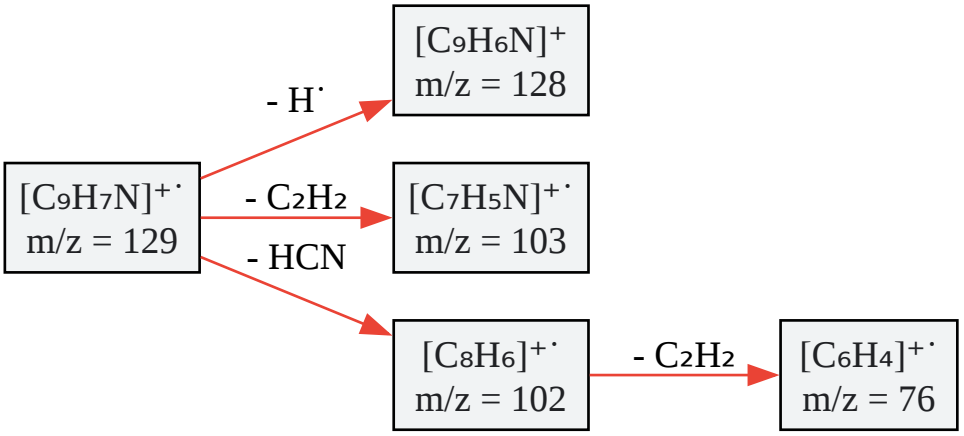
The molecular ion of 3-cyanostyrene is expected to undergo fragmentation, leading to the formation of several characteristic fragment ions.

Table 4: Predicted Major Fragment Ions in the Mass Spectrum of 3-Cyanostyrene

m/z	Proposed Fragment
129	$[C_9H_7N]^{+\cdot}$ (Molecular Ion)
128	$[C_9H_6N]^+$ (Loss of $H^\cdot$)
103	$[C_7H_5N]^{+\cdot}$ (Loss of C_2H_2)
102	$[C_7H_4N]^+$ (Loss of HCN from m/z 129)
76	$[C_6H_4]^{+\cdot}$

Visualization of Predicted Fragmentation Pathway

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Caption: A plausible fragmentation pathway for 3-cyanostyrene in EI-MS.

Experimental Protocol for Electron Ionization Mass Spectrometry (EI-MS)

Procedure:

- Sample Introduction: A dilute solution of 3-cyanostyrene in a volatile solvent (e.g., methanol or dichloromethane) is introduced into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization: In the ion source, the sample molecules are bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for 3-cyanostyrene. Through the detailed analysis of predicted ^{1}H NMR, ^{13}C NMR, IR, and Mass spectra, researchers and professionals can gain a solid understanding of the key spectral

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features of this important molecule. The provided protocols serve as a practical starting point for the experimental characterization of 3-cyanostyrene and related compounds. While direct experimental data from the primary searched database was not available, the combination of theoretical predictions and established spectroscopic principles offers a robust framework for the structural elucidation and quality control of 3-cyanostyrene.

References

- Spectral Database for Organic Compounds (SDBS). National Institute of Advanced Industrial Science and Technology (AIST), Japan. [Link]
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2016). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- Reich, H. J. Structure Determination Using Spectroscopic Methods. University of Wisconsin. [Link]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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